

A Comparative Guide to MSK1 Inhibitors: SB-747651A and Alternatives

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Compound of Interest

Compound Name: SB-747651A

Cat. No.: B1680849

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Mitogen- and stress-activated kinase 1 (MSK1) is a key nuclear kinase involved in the regulation of gene expression in response to a wide array of cellular stimuli. Its role in inflammation, cell proliferation, and neuronal function has made it an attractive target for therapeutic intervention. This guide provides a detailed comparison of **SB-747651A**, a potent MSK1 inhibitor, with other commonly used inhibitors, supported by experimental data and protocols to aid researchers in selecting the appropriate tool for their studies.

Performance Comparison of MSK1 Inhibitors

The efficacy and selectivity of a kinase inhibitor are paramount for obtaining reliable and interpretable experimental results. **SB-747651A** has emerged as a highly potent and selective inhibitor of MSK1, particularly when compared to older, more promiscuous compounds like H-89 and Ro 31-8220.

In Vitro Potency and Selectivity

The following table summarizes the in vitro half-maximal inhibitory concentration (IC₅₀) values of various compounds against MSK1 and a selection of other kinases, providing a clear comparison of their potency and selectivity. Lower IC₅₀ values indicate higher potency.

| Inhibitor | MSK1 IC50 | Other Kinases IC50 | Reference |
|-------------------|-----------|---|----------------------|
| SB-747651A | 11 nM | PRK2 (similar potency to MSK1), RSK1 (similar potency to MSK1), p70S6K (similar potency to MSK1), ROCK-II (similar potency to MSK1) | [1] |
| H-89 | 120 nM | PKA (135 nM), S6K1 (80 nM), ROCKII (270 nM) | [2][3][4][5] |
| Ro 31-8220 | 8 nM | PKCα (5 nM), MAPKAP-K1b (3 nM), S6K1 (15 nM), GSK3β (38 nM) | [6][7][8] |
| HA-1077 (Fasudil) | 5 μM | ROCK2 (1.9 μM), PRK2 (4 μM), RSK2 (15 μM) | [9][10] |
| KT-5720 | - | PKA (Ki = 60 nM, IC50 can range from 56 nM to 3 μM) | [11][12][13][14][15] |

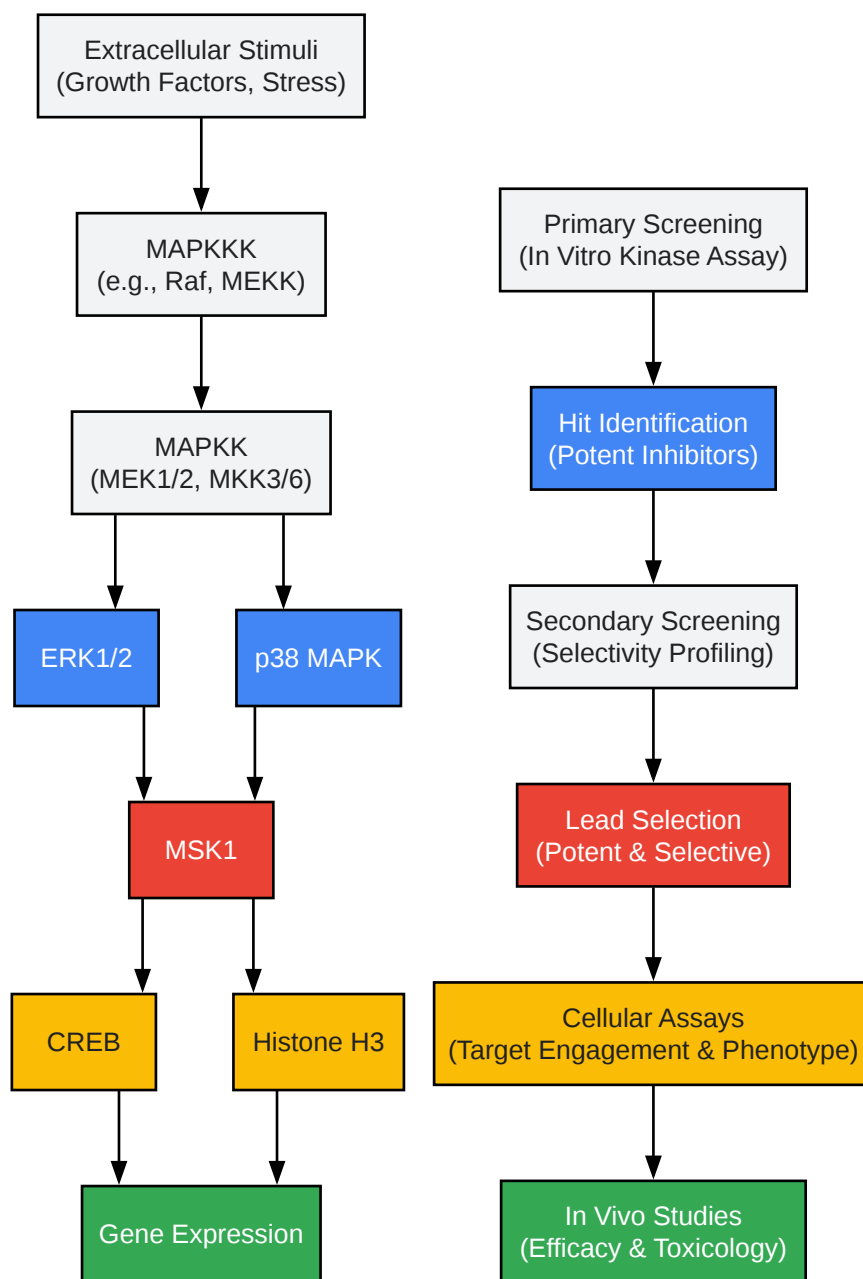
Note: The IC50 for KT-5720 against MSK1 is not readily available in the provided search results, and it is primarily known as a PKA inhibitor with off-target effects on other kinases.

SB-747651A demonstrates superior selectivity for MSK1 compared to H-89 and Ro 31-8220, which exhibit potent inhibitory activity against a broader range of kinases.[1] This makes **SB-747651A** a more precise tool for dissecting the specific roles of MSK1 in cellular processes.

Signaling Pathways and Experimental Workflows

Understanding the upstream activation and downstream targets of MSK1 is crucial for designing and interpreting experiments. The following diagrams illustrate the canonical MSK1

signaling pathway and a general workflow for the screening and validation of MSK1 inhibitors.



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